

Dicyclohexylamine benzoate molecular formula and weight

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Compound of Interest

Compound Name: *Dicyclohexylamine benzoate*

Cat. No.: *B3049870*

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Dicyclohexylamine Benzoate: A Technical Overview

Dicyclohexylamine benzoate is a chemical compound utilized in various industrial applications, notably as a corrosion inhibitor. This document provides a concise summary of its fundamental molecular properties for researchers, scientists, and professionals in drug development.

Molecular Properties

The essential molecular data for **dicyclohexylamine benzoate** is presented below. This information is critical for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Citations
Molecular Formula	C19H29NO2	[1] [2] [3] [4]
Molecular Weight	303.4 g/mol	[1] [2]
Alternate Molecular Weight	303.44 g/mol	[3] [5]

As the requested information pertains to fundamental chemical properties, there are no signaling pathways, experimental workflows, or complex logical relationships to depict.

Therefore, a Graphviz diagram is not applicable in this context.

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References

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- 2. Benzoic acid, compd. with N-cyclohexylcyclohexanamine (1:1) | C19H29NO2 | CID 168040 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Dicyclohexylamine Benzoate at Best Price in Mumbai, Maharashtra | Hritik Chemicals Pvt. Ltd. [tradeindia.com]
- 4. scimlifify.com [scimlifify.com]
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- To cite this document: BenchChem. [Dicyclohexylamine benzoate molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3049870#dicyclohexylamine-benzoate-molecular-formula-and-weight>

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